

Safety and handling precautions for lodobenzene-d5

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Compound of Interest		
Compound Name:	lodobenzene-d5	
Cat. No.:	B1590370	Get Quote

An In-depth Technical Guide to the Safety and Handling of Iodobenzene-d5

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Iodobenzene-d5** (C_6D_5I) , a deuterated analogue of iodobenzene. While the substitution of hydrogen with deuterium is key to its utility in research, the fundamental safety and handling precautions are dictated by the properties of the parent iodobenzene molecule. This document outlines the known hazards, proper handling procedures, and emergency responses to ensure the safe and effective use of this compound in a laboratory setting.

Compound Profile and Identification

lodobenzene-d5 is a stable, non-radioactive isotopically labeled compound used extensively in organic synthesis, drug metabolism studies, and as an internal standard for quantitative analysis by NMR or mass spectrometry.[1] Its chemical and physical properties are very similar to those of its non-deuterated counterpart.

Table 1: Chemical and Physical Properties of **Iodobenzene-d5**



Property	Value	Reference
Chemical Formula	C ₆ D ₅ I	[2][3][4]
CAS Number	7379-67-1	[2]
Molecular Weight	209.04 g/mol	
Physical State	Liquid	_
Appearance	Colorless to yellow liquid	_
Melting Point	-29 °C (-20 °F)	_
Boiling Point	188 °C (370 °F)	_
Density	1.823 - 1.868 g/mL at 25 °C	_
Flash Point	74 - 77 °C (165 - 171 °F) - closed cup	
Water Solubility	0.34 g/L at 30 °C	_
log Pow (Octanol/Water)	3.25	_

Hazard Identification and Classification

Iodobenzene-d5 is classified as a hazardous substance. The primary hazards are associated with its combustibility, acute oral toxicity, and potential for serious eye irritation.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Data derived from Safety Data Sheets for Iodobenzene-d5 and its unlabeled analogue.



Potential Health Effects:

- Ingestion: Harmful if swallowed. Animal experiments with the non-deuterated compound suggest that ingestion may cause serious health damage.
- Inhalation: May be harmful if inhaled, potentially causing respiratory tract irritation. Vapors may cause drowsiness and dizziness.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation. The liquid can degrease the skin, leading to non-allergic contact dermatitis.
- Eye Contact: Causes serious eye irritation and potential damage.

Safe Handling and Storage

Proper handling and storage are critical to maintaining the chemical and isotopic integrity of **lodobenzene-d5** while ensuring personnel safety.

Handling Procedures

- Ventilation: Always handle **Iodobenzene-d5** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid. No smoking in the handling area.
- Hygroscopicity and Isotopic Exchange: Deuterated compounds can be susceptible to
 moisture absorption, which can lead to isotopic dilution through hydrogen-deuterium (H-D)
 exchange. Handle under a dry, inert atmosphere (e.g., nitrogen or argon) where isotopic
 purity is critical.

Storage Conditions

• Container: Keep the container tightly sealed and store in the original packaging.

Foundational & Exploratory

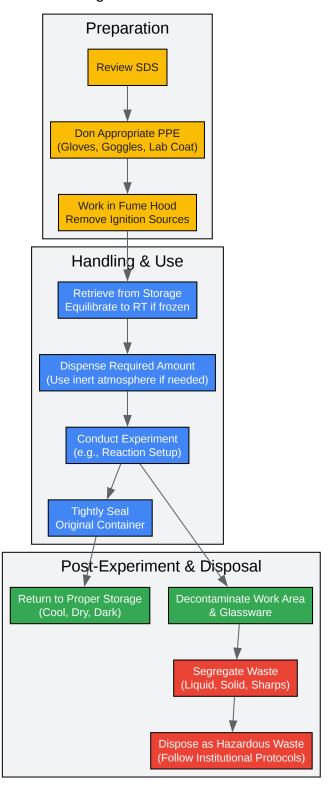




- Location: Store in a cool, dry, and well-ventilated place.
- Light Sensitivity: The compound may discolor on exposure to light. Store in a light-protecting container, such as an amber vial.
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and magnesium.



Safe Handling Workflow for Iodobenzene-d5



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Caption: A logical workflow for the safe handling of **lodobenzene-d5**.



Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The specific type of equipment should be selected based on the concentration and quantity of the substance being handled at the specific workplace.

Identified Hazards Skin Contact **Eye Contact** Inhalation of Vapors Accidental Spills (Serious Irritation) (Irritation, Absorption Mitigated by Mitigated by Mitigated by Mitigated by Mitigated by Mitigated by Required Personal Protective Equipment (PPE) Safety Goggles Chemical-Resistant Gloves Lab Coat/ Face Shield Impervious Clothing

Hazard Mitigation with PPE

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Caption: Required PPE to mitigate the hazards of **lodobenzene-d5**.

- Eye/Face Protection: Use tightly fitting safety goggles or a face shield.
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.
- Skin and Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a fullface respirator with an appropriate cartridge. All handling should ideally occur within a fume hood to minimize inhalation risk.



First Aid Measures

In case of exposure, immediate action is required.

Table 3: First Aid Procedures

Exposure Route	First Aid Measure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Consult a physician if irritation persists.
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.

Accidental Release and Firefighting Measures Spill and Leak Procedures

- Personal Precautions: Evacuate personnel. Ensure adequate ventilation and remove all sources of ignition. Wear appropriate PPE.
- Environmental Precautions: Prevent the spillage from entering drains or waterways.
- Containment and Cleanup: Contain the spill. Soak up with an inert absorbent material such as sand, earth, or vermiculite. Collect the material in a suitable, closed container for disposal as hazardous waste.



Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Media: Do not use a direct water jet.
- Specific Hazards: Hazardous decomposition products can form under fire conditions, including carbon oxides and hydrogen iodide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

All waste, including contaminated absorbent materials and empty containers, must be handled as hazardous waste. Dispose of surplus and non-recyclable solutions through a licensed disposal company, in accordance with all local, state, and federal regulations. Do not mix with other waste.

Experimental Protocols: Safety Best Practices

While specific experimental protocols are beyond the scope of this guide, the following safety principles should be applied when using **lodobenzene-d5** in common applications.

Use as an Internal Standard (NMR, MS)

- Preparation: When preparing stock solutions or spiking samples, perform all weighing and dilutions within a fume hood.
- Handling: Use clean, dry glassware to prevent contamination and H-D exchange.
- Solvents: Use high-purity deuterated solvents appropriate for the analysis to maintain the isotopic integrity of the sample.

Use in Cross-Coupling Reactions (e.g., Suzuki, Ullmann)

lodobenzene-d5 can be used in palladium-catalyzed reactions like the Suzuki coupling and copper-catalyzed Ullmann reactions. These reactions often involve other hazardous materials



and specific safety considerations.

- Inert Atmosphere: These reactions are often air- and moisture-sensitive. Handling reagents
 and setting up the reaction under an inert atmosphere (e.g., using a Schlenk line or
 glovebox) is common practice. This also aligns with the best practice of protecting the
 deuterated compound from atmospheric moisture.
- Reagents: Be aware of the hazards of all other reagents, including catalysts (e.g., palladium compounds), bases (e.g., potassium carbonate, cesium carbonate), and solvents (e.g., dioxane, DMF), and consult their respective SDS.
- Temperature: Reactions may require heating. Use appropriate heating equipment (e.g., oil bath with a temperature controller) and ensure the setup is secure. Do not heat sealed vessels unless they are specifically designed for pressure.
- Work-up: The reaction work-up often involves quenching and extraction with organic solvents. Perform these steps in a fume hood and be aware of potential pressure buildup.

By adhering to the precautions outlined in this guide, researchers can safely handle **lodobenzene-d5**, minimizing risks to themselves and the environment while preserving the quality and integrity of this valuable research chemical.

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